

2-Ethyl-2-imidazoline basic properties

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Compound of Interest

Compound Name: **2-Ethyl-2-imidazoline**

Cat. No.: **B1361361**

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An In-depth Technical Guide on the Core Basic Properties of **2-Ethyl-2-imidazoline**

For researchers, scientists, and drug development professionals, a thorough understanding of the fundamental physicochemical properties of a molecule is paramount for its successful application and development. This guide provides a detailed overview of the core basic properties of **2-Ethyl-2-imidazoline**, a heterocyclic organic compound. The information is presented to facilitate easy access and comparison, with a focus on quantitative data, experimental context, and logical relationships.

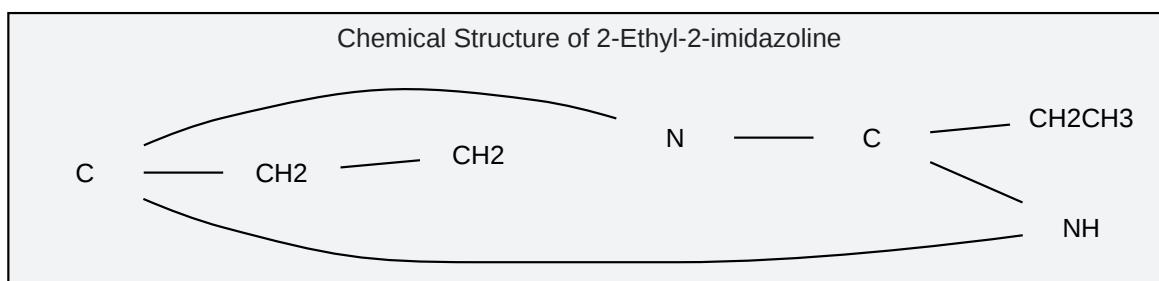
Physicochemical Properties

The fundamental properties of **2-Ethyl-2-imidazoline** are summarized in the table below. These data points are crucial for predicting its behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C5H10N2
Molecular Weight	98.15 g/mol
CAS Number	1001-03-2
Appearance	Colorless to light yellow liquid or solid
Melting Point	46-50 °C
Boiling Point	185-187 °C at 760 mmHg
pKa	Approximately 10.5 - 11.5 (Estimated for the conjugate acid)
Solubility	Soluble in water and polar organic solvents
Density	0.96 g/cm ³

Chemical Structure and Reactivity

2-Ethyl-2-imidazoline belongs to the imidazoline class of compounds, characterized by a five-membered ring containing two nitrogen atoms. The ethyl group at the 2-position influences its steric and electronic properties. As a base, the nitrogen atoms can be protonated, and it can participate in various chemical reactions, including alkylation and acylation.



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Caption: Chemical structure of **2-Ethyl-2-imidazoline**.

Experimental Protocols

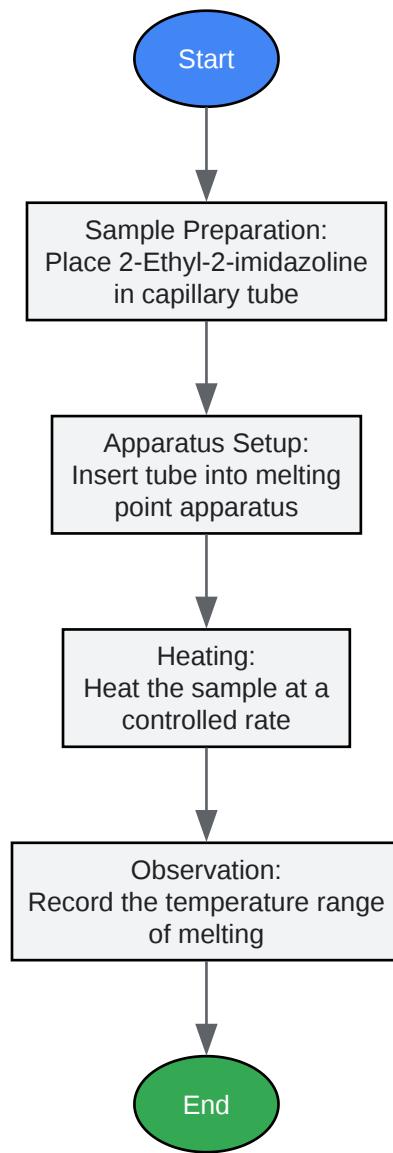
Detailed methodologies are essential for the replication and validation of scientific findings.

Below are outlines of standard experimental protocols for determining key properties of **2-Ethyl-2-imidazoline**.

Determination of Melting Point

The melting point of **2-Ethyl-2-imidazoline** can be determined using a standard capillary melting point apparatus.

- Sample Preparation: A small amount of solid **2-Ethyl-2-imidazoline** is placed in a capillary tube, which is then sealed at one end.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus.
- Heating: The sample is heated at a controlled rate.
- Observation: The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.



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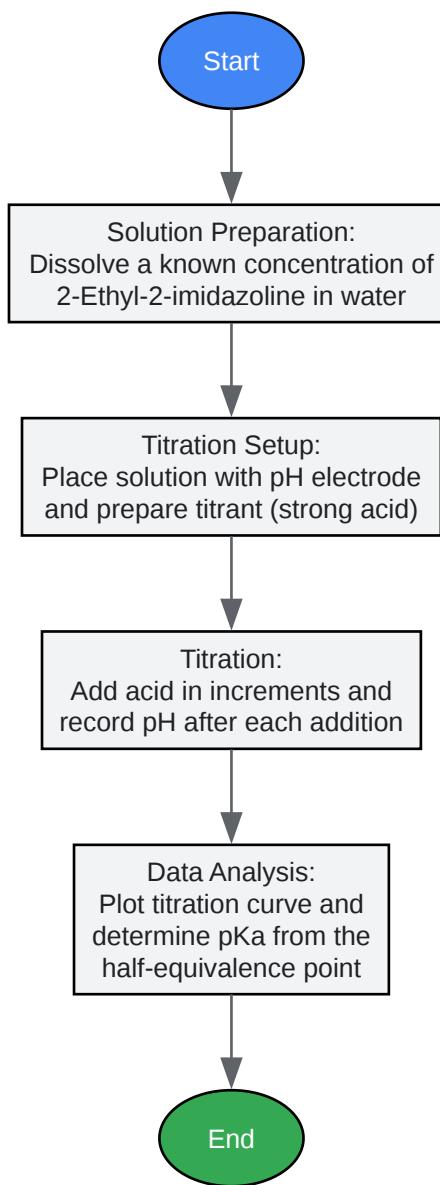
Caption: Workflow for Melting Point Determination.

Determination of pKa (Potentiometric Titration)

The pKa of the conjugate acid of **2-Ethyl-2-imidazoline** can be determined by potentiometric titration.

- Solution Preparation: A known concentration of **2-Ethyl-2-imidazoline** is dissolved in water.
- Titration Setup: The solution is placed in a beaker with a pH electrode and a magnetic stirrer. A standardized solution of a strong acid (e.g., HCl) is used as the titrant.

- Titration: The acid is added in small increments, and the pH is recorded after each addition.
- Data Analysis: A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point.

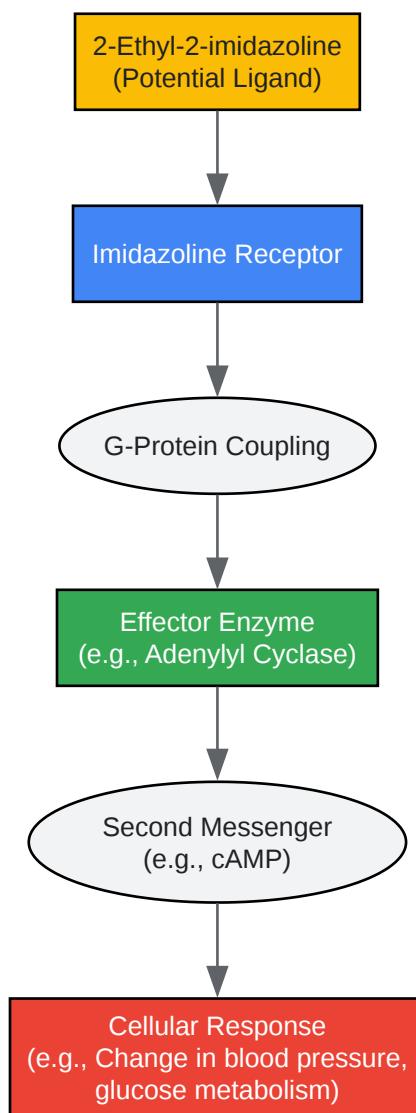


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Caption: Workflow for pKa Determination via Potentiometric Titration.

Potential Signaling Pathway Interactions

While **2-Ethyl-2-imidazoline** itself is not a well-characterized signaling molecule, its structural similarity to other imidazoline compounds suggests potential interactions with imidazoline receptors. These receptors are involved in various physiological processes, including the regulation of blood pressure and glucose metabolism. Further research is needed to elucidate the specific interactions of **2-Ethyl-2-imidazoline** with these or other signaling pathways.



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Caption: Postulated Signaling Pathway Interaction.

Safety and Handling

2-Ethyl-2-imidazoline should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It may cause skin and eye irritation. Ensure adequate ventilation when handling the compound. For detailed safety information, consult the Safety Data Sheet (SDS).

This technical guide provides a foundational understanding of **2-Ethyl-2-imidazoline**. The presented data and protocols are intended to support further research and development activities involving this compound.

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